

2-Amino-4,6-dichloropyrimidine-¹³C₂ molecular weight and formula

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Compound of Interest

Compound Name: 2-Amino-4,6-dichloropyrimidine-¹³C₂

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An In-depth Technical Guide on 2-Amino-4,6-dichloropyrimidine and its ¹³C₂ Isotope

This guide provides a detailed overview of the molecular properties of 2-Amino-4,6-dichloropyrimidine and its isotopically labeled form, 2-Amino-4,6-dichloropyrimidine-¹³C₂. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Molecular Formula and Weight

2-Amino-4,6-dichloropyrimidine is a substituted pyrimidine derivative.^[1] Its chemical structure consists of a pyrimidine ring with two chlorine atoms at positions 4 and 6, and an amino group at position 2. The standard compound has the molecular formula C₄H₃Cl₂N₃.^{[1][2][3][4][5]} The molecular weight is approximately 163.99 g/mol.^{[2][3][4][5]}

For isotopic labeling studies, the ¹³C₂ variant is utilized. In this form, two of the four carbon atoms in the pyrimidine ring are replaced with the stable carbon-13 isotope. Carbon-13 is a natural, stable isotope of carbon containing six protons and seven neutrons.^[6] The atomic mass of carbon-13 is approximately 13.003354835 Da.^[6] This substitution increases the overall molecular weight of the compound.

The molecular formula for the isotopically labeled compound is represented as [¹³C]₂C₂H₃Cl₂N₃. The calculated molecular weight for this labeled variant is approximately 166.00 g/mol, taking into account the higher mass of the two ¹³C atoms.

Data Summary

The quantitative data for both the unlabeled and the $^{13}\text{C}_2$ labeled 2-Amino-4,6-dichloropyrimidine are summarized in the table below for direct comparison.

Property	2-Amino-4,6-dichloropyrimidine	2-Amino-4,6-dichloropyrimidine- $^{13}\text{C}_2$
Molecular Formula	$\text{C}_4\text{H}_3\text{Cl}_2\text{N}_3$ [1] [2] [3] [4] [5]	$[^{13}\text{C}]_2\text{C}_2\text{H}_3\text{Cl}_2\text{N}_3$
Molecular Weight	~163.99 g/mol [2] [3] [4] [5]	~166.00 g/mol
Monoisotopic Mass	162.970403 u	164.977113 u

Experimental Protocols

The determination of the molecular weight of these compounds is typically achieved through mass spectrometry.

Methodology: High-Resolution Mass Spectrometry (HRMS)

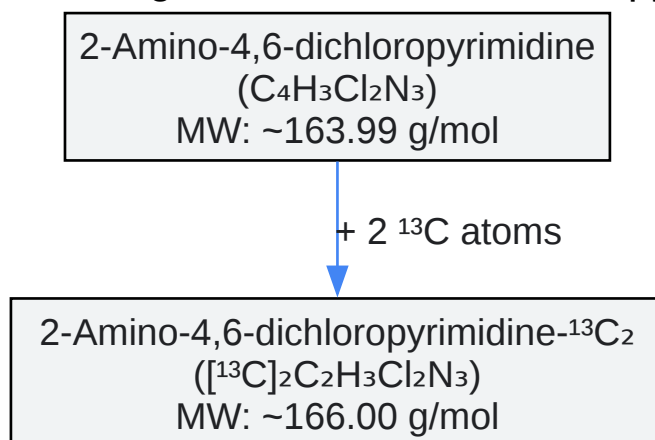
- **Sample Preparation:** A dilute solution of the analyte (either the standard or the $^{13}\text{C}_2$ labeled compound) is prepared in a suitable volatile solvent, such as acetonitrile or methanol.
- **Ionization:** The sample is introduced into the mass spectrometer and ionized using a soft ionization technique, such as Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI), to minimize fragmentation and keep the molecular ion intact.
- **Mass Analysis:** The ionized molecules are then passed through a high-resolution mass analyzer, like an Orbitrap or a Time-of-Flight (TOF) analyzer. These instruments are capable of measuring the mass-to-charge ratio (m/z) with high accuracy.
- **Data Acquisition:** The detector records the abundance of ions at each m/z value, generating a mass spectrum. The peak corresponding to the molecular ion ($[\text{M}+\text{H}]^+$ in positive ion mode or $[\text{M}-\text{H}]^-$ in negative ion mode) is identified.
- **Data Analysis:** The precise molecular weight is determined from the m/z value of the molecular ion peak. For the $^{13}\text{C}_2$ labeled compound, the molecular ion peak will be shifted to

a higher m/z value by approximately 2.0067 Da compared to the unlabeled compound, confirming the successful incorporation of the two ^{13}C isotopes.

Logical Relationship Visualization

The following diagram illustrates the relationship between the standard 2-Amino-4,6-dichloropyrimidine and its $^{13}\text{C}_2$ isotopologue through isotopic labeling.

Isotopic Labeling of 2-Amino-4,6-dichloropyrimidine



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Isotopic relationship diagram.

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